

Application Notes and Protocols: 2-Mercaptopyridine in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: **2-Mercaptopyridine**

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These application notes provide a detailed overview of the use of **2-mercaptopyridine** as a versatile reagent in the synthesis of key pharmaceutical intermediates. The document includes detailed experimental protocols for the synthesis of **2-mercaptopyridine** and its application in the preparation of a crucial carbapenem antibiotic precursor.

Introduction

2-Mercaptopyridine (also known as pyridine-2-thiol) is a heterocyclic organosulfur compound that serves as a valuable building block in organic synthesis.^{[1][2][3]} Its utility in the pharmaceutical industry stems from the reactivity of its thiol group, which can act as a nucleophile, a leaving group, or a ligand for metal catalysts.^{[2][4]} This reactivity is harnessed to construct complex molecular architectures found in a variety of active pharmaceutical ingredients (APIs). A significant application of **2-mercaptopyridine** is its use in the formation of S-2-pyridyl thioesters, which are effective acylating agents for the formation of amide and ester bonds, particularly in peptide synthesis and the synthesis of β -lactam antibiotics.^[5]

Key Applications

2-Mercaptopyridine and its derivatives are utilized in several key reactions for the synthesis of pharmaceutical intermediates:

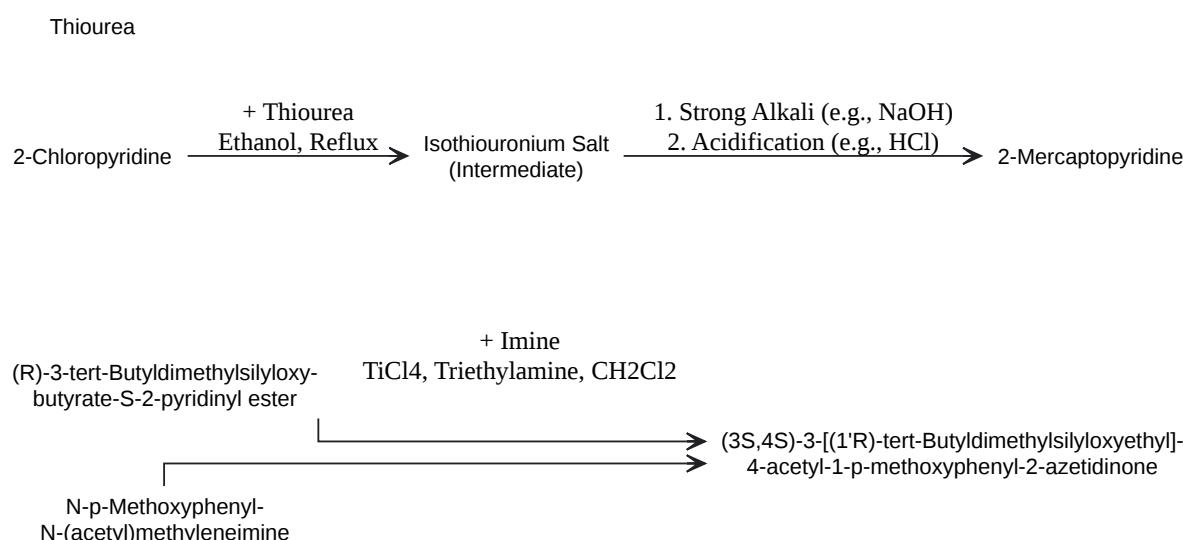
- Activation of Carboxylic Acids: Conversion of carboxylic acids to their S-2-pyridyl thioesters activates them for nucleophilic attack. This is a cornerstone of its application in forming amide bonds in peptide synthesis and in the synthesis of β -lactam antibiotics.[5]
- Nucleophilic Substitution Reactions: The thiol group of **2-mercaptopyridine** can act as a nucleophile to displace leaving groups, introducing the pyridylthio moiety into a molecule.[2]
- Synthesis of Antimicrobial Agents: The pyridinethiol scaffold is a component of various compounds exhibiting antimicrobial and antifungal properties.[6]

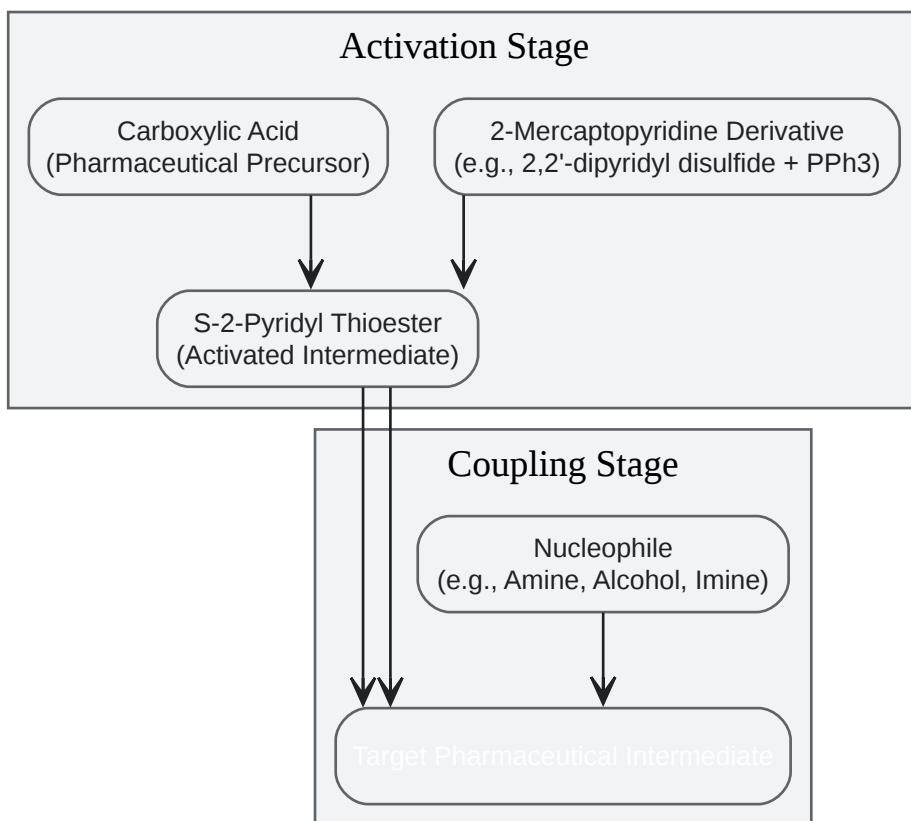
Experimental Protocols

Protocol 1: Synthesis of 2-Mercaptopyridine

This protocol describes the synthesis of **2-mercaptopyridine** from 2-chloropyridine and thiourea.[7]

Reaction Scheme:





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